

Proper Disposal of Oxonol VI: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Oxonol VI

Cat. No.: B1239925

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Essential Safety and Logistical Information for the Disposal of **Oxonol VI**

Oxonol VI is a fluorescent dye commonly used in research to measure membrane potential. While comprehensive hazard data for **Oxonol VI** is not fully available, existing information indicates a high potential for aquatic toxicity, necessitating careful and compliant disposal procedures. This guide provides step-by-step instructions to ensure the safe handling and disposal of **Oxonol VI** waste in a laboratory setting, thereby protecting personnel and the environment.

Key Properties and Hazard Information of **Oxonol VI**

A summary of the essential characteristics of **Oxonol VI** is provided below. This information is critical for making informed decisions regarding its handling and disposal.

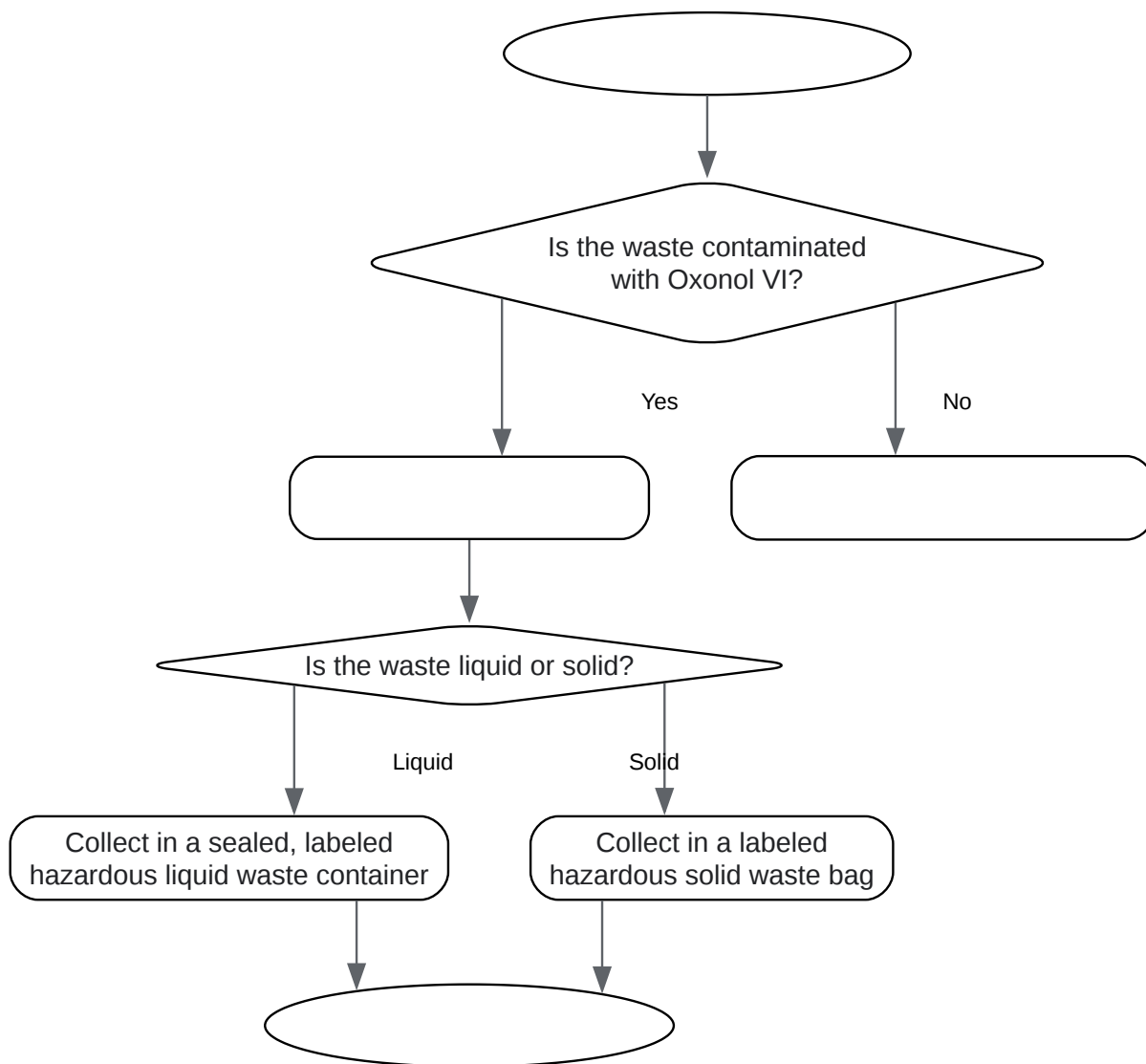
Property	Value	Reference
CAS Number	64724-75-0	[1]
Appearance	Solid powder	
Solubility	Soluble in DMSO and methanol	[2]
Known Hazards	Hazards not thoroughly investigated. Handle with caution. Avoid contact and inhalation.	
Environmental Hazard	German Water Hazard Class (WGK): 3 (high hazard to water)	
Personal Protective Equipment (PPE)	Appropriate gloves, protective clothing, and eyewear.	

Step-by-Step Disposal Protocol for Oxonol VI

Given the limited specific hazard data and the high water hazard classification, **Oxonol VI** waste should be treated as hazardous chemical waste. Under no circumstances should it be disposed of down the drain.

Experimental Workflow for **Oxonol VI** Waste Disposal





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References

- 1. [scbt.com](https://www.scbt.com) [[scbt.com](https://www.scbt.com)]
- 2. docs.aatbio.com [docs.aatbio.com]
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